

Technical Support Center: Trifluoroacetic Acid (TFA) Experimental Artifacts

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Compound of Interest

Compound Name: Neurokinin B TFA

Cat. No.: B15607665

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who may encounter experimental artifacts related to the use of Trifluoroacetic acid (TFA). TFA is a common reagent in peptide synthesis and purification, as well as in analytical techniques like high-performance liquid chromatography (HPLC). However, its presence can lead to a variety of issues that may compromise experimental results.

Frequently Asked Questions (FAQs)

Q1: What is TFA and why is it present in my samples?

A1: Trifluoroacetic acid (TFA) is a strong acid commonly used in the solid-phase synthesis of peptides for cleaving the peptide from the resin and during purification by reversed-phase high-performance liquid chromatography (RP-HPLC). While lyophilization (freeze-drying) removes free TFA, it can remain as a counterion bound to positively charged residues in the peptide, forming a TFA salt. Therefore, synthetic peptides are often supplied as TFA salts.

Q2: How can residual TFA affect my experiments?

A2: Residual TFA can interfere with various experiments in several ways:

- **Cytotoxicity in Cell-Based Assays:** TFA can be toxic to cells, even at low concentrations, leading to reduced cell viability and proliferation. This can be mistaken for the biological activity of the peptide or compound being studied.
- **Alteration of Peptide/Protein Properties:** TFA can bind to peptides and proteins, potentially altering their conformation, solubility, and aggregation properties. This can impact their interaction with biological targets.
- **Assay Interference:** TFA's acidity can alter the pH of assay solutions
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